

N-Acetyl-DL-alanine-d7: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N-Acetyl-DL-alanine-d7*

Cat. No.: *B15556700*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety, handling, and core applications of **N-Acetyl-DL-alanine-d7**. This deuterated analog of N-Acetyl-DL-alanine is a valuable tool in various research and development settings, particularly in mass spectrometry-based quantitative analysis and peptide synthesis. Given the limited availability of data specific to the deuterated form, this guide primarily relies on information from the non-deuterated N-Acetyl-DL-alanine and N-Acetyl-L-alanine, with the explicit understanding that the deuterated compound is expected to have very similar chemical and biological properties.

Chemical and Physical Properties

N-Acetyl-DL-alanine-d7 is a stable, isotopically labeled form of N-Acetyl-DL-alanine. The deuterium labeling provides a distinct mass shift, making it an ideal internal standard for mass spectrometry applications.^[1]

Table 1: General Properties of **N-Acetyl-DL-alanine-d7**

Property	Value	Reference
Chemical Formula	C ₅ H ₂ D ₇ NO ₃	[2]
Molecular Weight	138.17 g/mol	[2]
Appearance	White to off-white solid/powder	[3][4]
Purity	Typically ≥98%	[3]
Storage Temperature	2-8°C or -20°C	[3][5]

Table 2: Physicochemical Data of N-Acetyl-DL-alanine (Non-deuterated)

Property	Value	Reference
Molecular Formula	C ₅ H ₉ NO ₃	[6][7]
Molecular Weight	131.13 g/mol	[6][7]
Melting Point	122-128 °C	[8]
Solubility	Soluble in water	[9]
CAS Number	1115-69-1	[7]

Safety and Hazard Information

Currently, no specific toxicological studies for **N-Acetyl-DL-alanine-d7** are publicly available. The safety data for the non-deuterated forms, N-Acetyl-DL-alanine and N-Acetyl-L-alanine, indicate that it is not classified as a hazardous substance.[10] However, as with any chemical, it should be handled with care in a laboratory setting. One study noted that N-acetylation of some amino acids could enhance their cell permeability and, consequently, their toxicity in a model organism.[11]

Table 3: Hazard Identification and Precautionary Statements (Based on N-Acetyl-L-alanine)

Hazard	Statement	Precautionary Measures	Reference
Skin Irritation	May cause skin irritation.	P264: Wash skin thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P332+P313: If skin irritation occurs: Get medical advice/attention.	[8]
Eye Irritation	Causes serious eye irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.	[8]
Respiratory Irritation	May cause respiratory irritation.	P261: Avoid breathing dust/fumes/gas/mist/vapors/spray. P271:	[8]

Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing. P312: Call a POISON CENTER or doctor/physician if you feel unwell.

First Aid Measures

In case of exposure, follow these first aid guidelines.

Table 4: First Aid Procedures

Exposure Route	Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.	[8]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.	[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek medical attention.	[8]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention if symptoms occur.	[10]

Handling and Storage

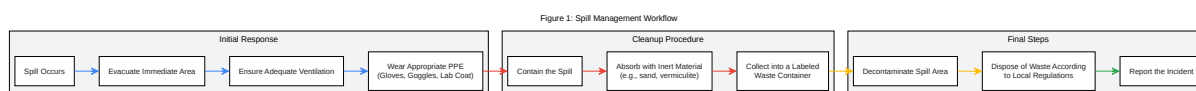
Proper handling and storage are crucial to maintain the integrity and safety of **N-Acetyl-DL-alanine-d7**.

- Handling: Use in a well-ventilated area. Avoid creating dust. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Wash hands thoroughly after handling.[8]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[8]
Recommended storage temperatures are typically 2-8°C or -20°C for long-term stability.[3][5]

Spill Management

In the event of a spill, follow the procedure outlined below.



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Figure 1: Spill Management Workflow

Experimental Protocols and Applications

The primary applications of **N-Acetyl-DL-alanine-d7** are as an internal standard in quantitative mass spectrometry and as a building block in peptide synthesis.

Use as an Internal Standard in LC-MS/MS

Deuterated internal standards are the gold standard for quantitative bioanalysis using LC-MS/MS.[12] They co-elute with the analyte and exhibit similar ionization behavior, effectively correcting for matrix effects and variations in sample preparation and instrument response.[1][12]

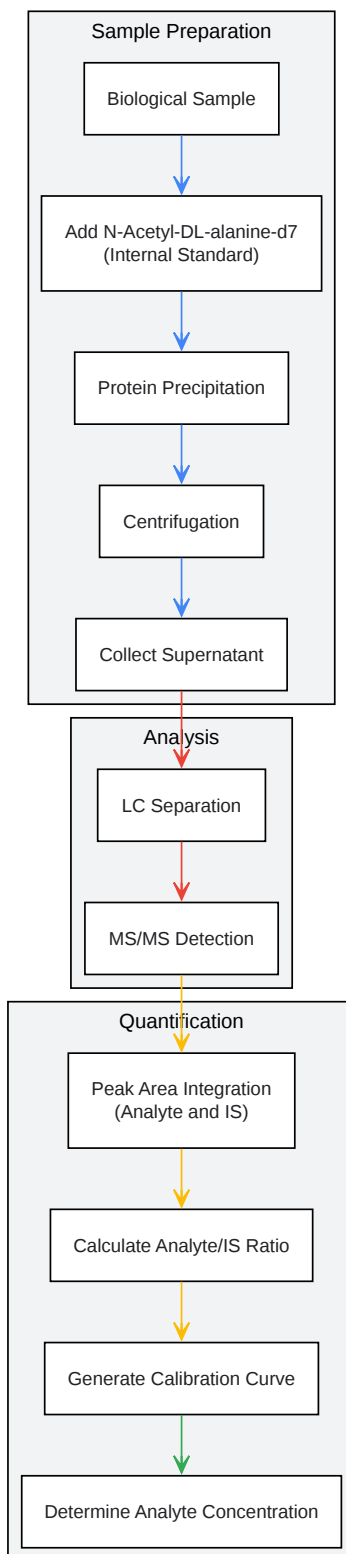
Detailed Protocol for Sample Preparation using **N-Acetyl-DL-alanine-d7** as an Internal Standard:

This protocol provides a general framework for the analysis of a small molecule analyte in a biological matrix (e.g., plasma).

- Preparation of Stock Solutions:

- Prepare a 1 mg/mL stock solution of the non-deuterated analyte in a suitable solvent (e.g., methanol).
- Prepare a 1 mg/mL stock solution of **N-Acetyl-DL-alanine-d7** in the same solvent.
- Preparation of Working Solutions:
 - Prepare a series of calibration standards by serially diluting the analyte stock solution.
 - Prepare a working solution of the internal standard (**N-Acetyl-DL-alanine-d7**) at a fixed concentration (e.g., 100 ng/mL).
- Sample Preparation (Protein Precipitation):
 - To 50 µL of the biological sample (or calibration standard), add 10 µL of the internal standard working solution.
 - Vortex briefly to mix.
 - Add 150 µL of a protein precipitation agent (e.g., acetonitrile or methanol).
 - Vortex vigorously for 1 minute to precipitate proteins.
 - Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes.
 - Transfer the supernatant to a clean vial for LC-MS/MS analysis.

Figure 2: LC-MS/MS Internal Standard Workflow



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Figure 2: LC-MS/MS Internal Standard Workflow

Use in Peptide Synthesis

N-acetylated amino acids are used in peptide synthesis to block the N-terminus of a peptide.^[6] This N-terminal acetylation can improve the peptide's stability by protecting it from degradation by aminopeptidases.^[6]

Detailed Protocol for N-Terminal Acetylation in Solid-Phase Peptide Synthesis (SPPS):

This protocol assumes the peptide has been synthesized on a solid support and the final N-terminal protecting group (e.g., Fmoc) has been removed.

- Resin Preparation:
 - Wash the peptide-resin thoroughly with a suitable solvent like dimethylformamide (DMF).
- Acetylation Reaction:
 - Prepare an acetylation solution. A common solution is 10% acetic anhydride in DMF.
 - Add the acetylation solution to the peptide-resin.
 - Allow the reaction to proceed for 30-60 minutes at room temperature with gentle agitation.
- Washing:
 - Wash the resin extensively with DMF to remove excess reagents and byproducts.
 - Perform a final wash with a solvent like dichloromethane (DCM) and dry the resin.
- Cleavage and Deprotection:
 - Proceed with the standard protocol for cleaving the peptide from the resin and removing any side-chain protecting groups.

Figure 3: N-Terminal Acetylation in SPPS

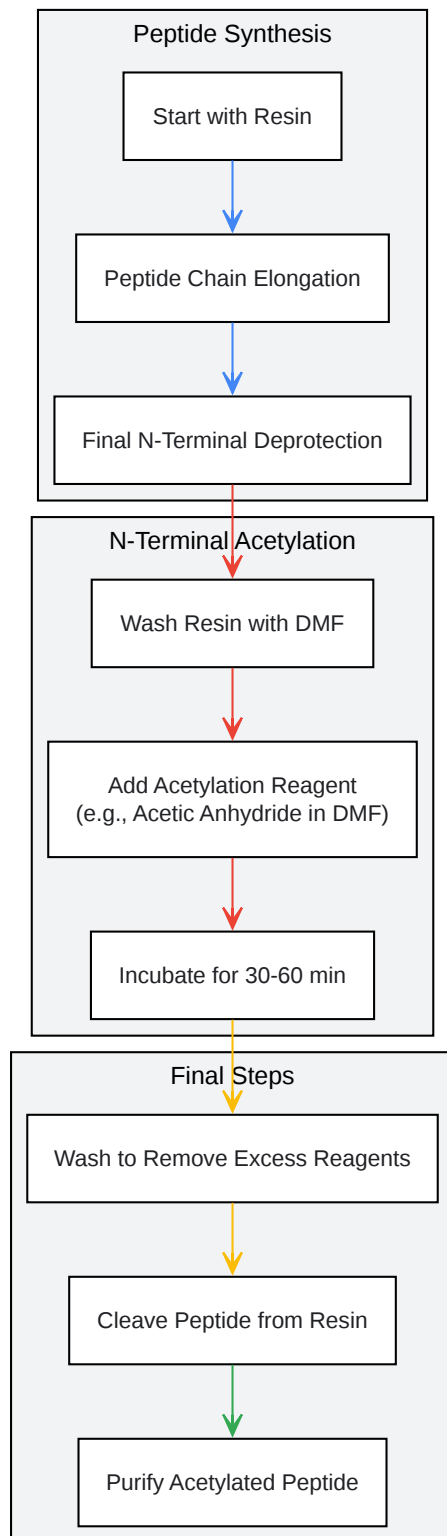
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Figure 3: N-Terminal Acetylation in SPPS

Biological Significance and Metabolic Fate

N-acetylation is a common post-translational modification that can affect protein stability, localization, and interactions.[5] N-acetylated amino acids can be formed through the breakdown of acetylated proteins or by the direct acetylation of free amino acids.[13] The metabolic fate of exogenously supplied N-acetylated amino acids is not fully elucidated, but they can be substrates for deacetylating enzymes.[14] It is important to note that **N-Acetyl-DL-alanine-d7** is not known to be involved in any specific signaling pathways. Its primary role in a biological context within research is as a tracer or internal standard to study the metabolism and quantification of its non-deuterated counterpart or other analytes.

Conclusion

N-Acetyl-DL-alanine-d7 is a valuable tool for researchers in drug development and other scientific fields. While specific safety and toxicological data for the deuterated form are lacking, the information available for the non-deuterated compound suggests it should be handled with standard laboratory precautions. Its primary utility as an internal standard in LC-MS/MS and for N-terminal modification in peptide synthesis is well-established. The protocols and information provided in this guide are intended to support the safe and effective use of this compound in a research setting. Users should always consult the most recent Safety Data Sheet from their supplier and adhere to all institutional and regulatory safety guidelines.

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